

# Application Notes and Protocols for Improving Biodiesel Stability with Butylated Hydroxytoluene (BHT)

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## Compound of Interest

Compound Name: 2,6-Di-tert-butyl-4-methylphenol

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These application notes provide a comprehensive overview of the use of Butylated Hydroxytoluene (BHT) as an antioxidant to enhance the oxidative stability of biodiesel. Detailed experimental protocols for key analytical methods are included to facilitate research and development in this area.

## Introduction

Biodiesel, a renewable and biodegradable fuel consisting of fatty acid methyl esters (FAMES), is susceptible to oxidation during storage. This degradation process, accelerated by factors such as heat, light, and the presence of metals, leads to the formation of peroxides, aldehydes, acids, and polymeric gums.[1][2][3] These degradation products can adversely affect fuel properties, leading to issues like increased viscosity, acid number, and sediment formation, which can ultimately cause engine problems.[2][4] To mitigate this, antioxidants are added to biodiesel to inhibit the oxidation process and prolong its shelf life. Butylated Hydroxytoluene (BHT) is a widely used synthetic phenolic antioxidant that effectively improves the stability of biodiesel.

## Mechanism of Action

BHT functions as a free radical scavenger. The oxidation of biodiesel is a free radical chain reaction. BHT donates a hydrogen atom from its hydroxyl group to the peroxy radicals ( $\text{ROO}\bullet$ ) formed during the propagation stage of oxidation. This action terminates the chain reaction and forms a stable BHT radical, which does not readily initiate new oxidation chains.

## Data Presentation: Efficacy of BHT in Biodiesel Stabilization

The effectiveness of BHT in improving the oxidative stability of biodiesel has been demonstrated in numerous studies. The following table summarizes key quantitative data from various sources, showcasing the impact of BHT concentration on the induction period (IP) of different biodiesel feedstocks as measured by the Rancimat method. A higher induction period indicates greater oxidative stability.

Biodiesel Feedstock	BHT Concentration (ppm)	Induction Period (hours)	Reference
Soybean Oil Ethyl Esters	0	0.16	
1500	~4.5		
7000	5.64		
8000	>5.0		
Waste Cooking Oil Methyl Ester	0	~2.5	
300	~8.0		
600	~11.0		
Commercial Biodiesel	600	8.0	
1200	~8.0 (after 4 days aging)		
1500	~8.0 (after 32 days aging)		
Chicken Fat Biodiesel	with BHT	Significantly Increased	
Babassu Oil Biodiesel	with BHT	Increased	
Jatropha & Karanja Biodiesels	500, 600, 700	Improved Stability	

## Experimental Protocols

Accurate assessment of biodiesel stability is crucial for evaluating the effectiveness of antioxidants. The following are detailed protocols for key experiments.

### Determination of Oxidative Stability by the Rancimat Method (EN 14112)

The Rancimat method is an accelerated oxidation test that determines the induction period of biodiesel.

Principle: A stream of purified air is passed through a biodiesel sample at a constant elevated temperature (typically 110 °C). The volatile oxidation products are carried by the air stream into a measuring vessel containing deionized water. The conductivity of the water is continuously monitored. A sharp increase in conductivity marks the end of the induction period, as acidic byproducts are formed and dissolve in the water.

Apparatus:

- Biodiesel Rancimat instrument (e.g., Metrohm 873 or 893 Professional Biodiesel Rancimat)
- Reaction vessels
- Measuring vessels
- Air pump
- Heating block
- Conductivity measuring cell
- Personal computer with control and data analysis software

Procedure:

- Sample Preparation: No specific sample preparation is typically required for biodiesel.
- Apparatus Setup:
  - Fill the measuring vessel with 60 mL of deionized water.
  - Place the conductivity electrode into the measuring vessel.
  - Weigh  $3.0 \pm 0.01$  g of the biodiesel sample directly into a clean, dry reaction vessel.
  - Place the reaction vessel into the heating block of the Rancimat instrument.

- Connect the air tube to the reaction vessel and the outlet tube to the measuring vessel.
- Test Execution:
  - Set the temperature of the heating block to 110 °C.
  - Set the air flow rate to 10 L/h.
  - Start the measurement using the instrument's software. The software will continuously record the temperature, time, and conductivity.
- Data Analysis:
  - The induction period is automatically calculated by the software as the time elapsed until the second derivative of the conductivity curve reaches its maximum.
  - The result is expressed in hours.

## Determination of Acid Value (ASTM D664)

The acid value is a measure of the acidic constituents in biodiesel, which increase as oxidation progresses.

Principle: The sample is dissolved in a suitable solvent and titrated potentiometrically with a standard alcoholic potassium hydroxide (KOH) solution. The endpoint is detected by a sharp inflection in the titration curve, which corresponds to the neutralization of the acidic components.

Apparatus:

- Automatic potentiometric titrator
- Glass electrode and reference electrode (or a combination electrode)
- Burette
- Beaker
- Magnetic stirrer

#### Reagents:

- Titration solvent (e.g., a mixture of toluene and propan-2-ol)
- Standard alcoholic potassium hydroxide (KOH) solution (0.1 M)
- Buffer solutions for electrode calibration

#### Procedure:

- Sample Preparation: Accurately weigh an appropriate amount of the biodiesel sample into a beaker. The sample size depends on the expected acid value.
- Titration:
  - Add the titration solvent to the beaker and dissolve the sample using a magnetic stirrer.
  - Immerse the electrodes in the solution.
  - Titrate the sample with the standard KOH solution. The titrator will automatically add the titrant and record the potential (mV) as a function of the volume of titrant added.
- Data Analysis:
  - The titrator's software will determine the endpoint from the inflection point of the titration curve.
  - The acid value is calculated using the following formula:  $\text{Acid Value (mg KOH/g)} = (V * M * 56.1) / W$  Where:
    - $V$  = volume of KOH solution used at the endpoint (mL)
    - $M$  = molarity of the KOH solution
    - $56.1$  = molecular weight of KOH ( g/mol )
    - $W$  = weight of the sample (g)

## Determination of Peroxide Value (ASTM D3703)

The peroxide value indicates the concentration of hydroperoxides, which are the primary products of biodiesel oxidation.

**Principle:** The biodiesel sample is reacted with a solution of potassium iodide in an acidic solvent. The hydroperoxides oxidize the iodide ions to iodine. The amount of liberated iodine is then determined by titration with a standard sodium thiosulfate solution.

**Apparatus:**

- Erlenmeyer flask with a ground-glass stopper
- Burette
- Pipettes

**Reagents:**

- Solvent mixture (e.g., acetic acid and chloroform or isooctane)
- Saturated potassium iodide (KI) solution
- Standard sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ) solution (0.1 N or 0.01 N)
- Starch indicator solution (1%)

**Procedure:**

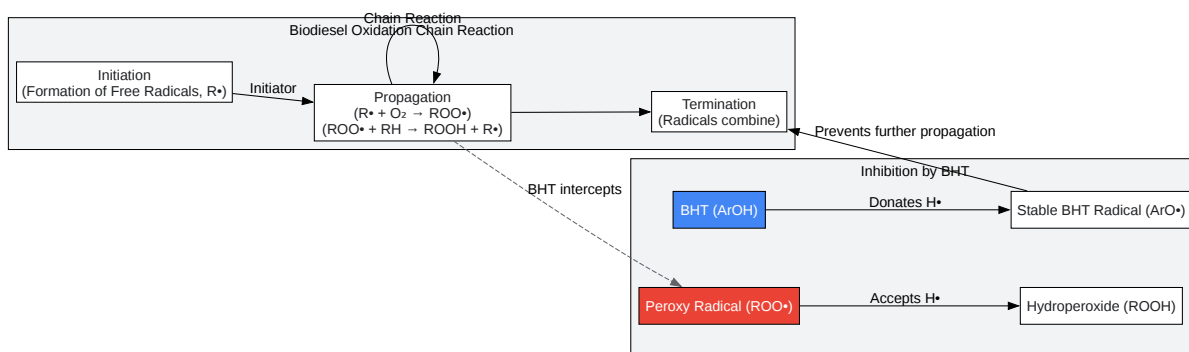
- **Sample Preparation:** Accurately weigh about 5 g of the biodiesel sample into an Erlenmeyer flask.
- **Reaction:**
  - Add the solvent mixture to the flask and swirl to dissolve the sample.
  - Add the saturated potassium iodide solution.
  - Stopper the flask and swirl for 1 minute.

- Store the flask in the dark for a specified period (e.g., 5 minutes).
- Titration:
  - Add deionized water to the flask.
  - Titrate the liberated iodine with the standard sodium thiosulfate solution, with vigorous shaking, until the yellow color of the iodine almost disappears.
  - Add a few drops of starch indicator solution. The solution will turn blue.
  - Continue the titration until the blue color disappears.
- Blank Determination: Perform a blank titration without the biodiesel sample.
- Data Analysis:
  - The peroxide value is calculated using the following formula: Peroxide Value (meq/kg) =  $((S - B) * N * 1000) / W$  Where:
    - S = volume of  $\text{Na}_2\text{S}_2\text{O}_3$  solution used for the sample (mL)
    - B = volume of  $\text{Na}_2\text{S}_2\text{O}_3$  solution used for the blank (mL)
    - N = normality of the  $\text{Na}_2\text{S}_2\text{O}_3$  solution
    - W = weight of the sample (g)

## Visualizations

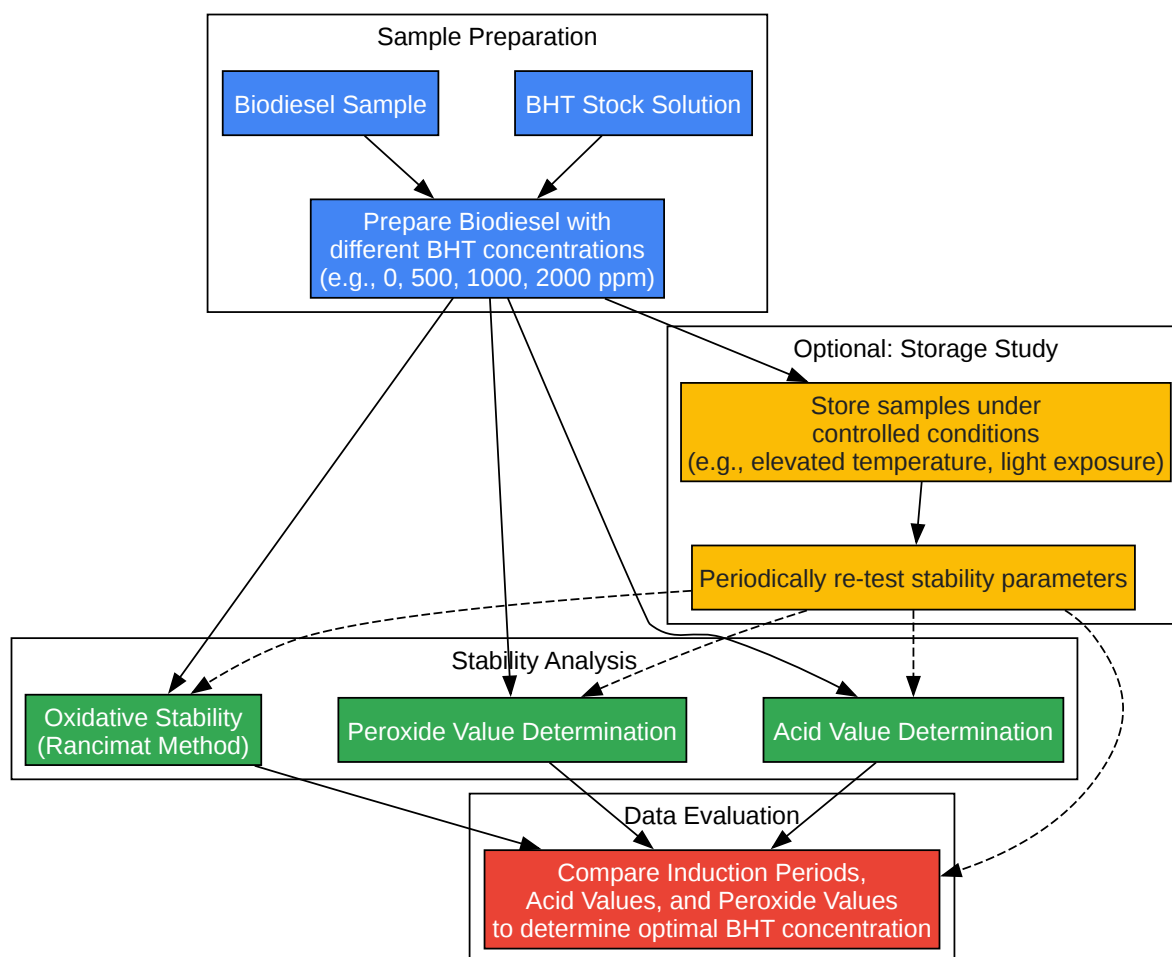
The following diagrams illustrate the antioxidant mechanism of BHT and a typical experimental workflow for its evaluation in biodiesel.





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Caption: Antioxidant mechanism of BHT in biodiesel.



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Caption: Experimental workflow for evaluating BHT in biodiesel.

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